

N-Acetylhomopiperazine chemical properties and structure

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Compound of Interest

Compound Name: *N*-Acetylhomopiperazine

Cat. No.: B1334681

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N-Acetylhomopiperazine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

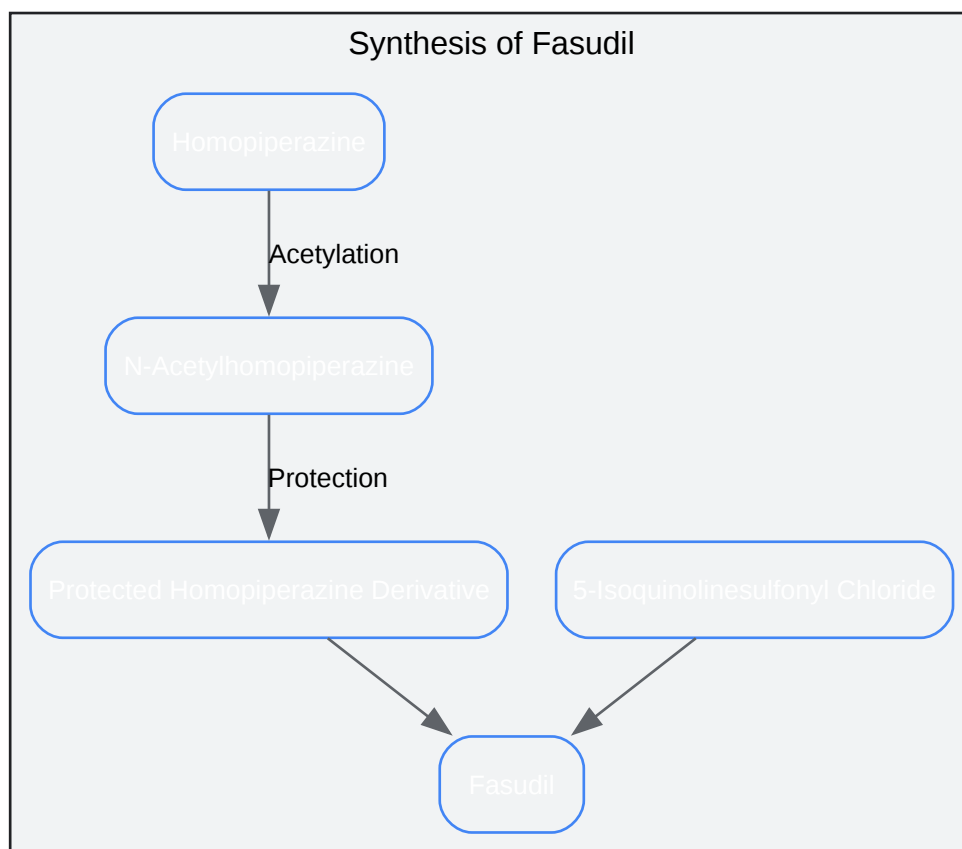
Introduction

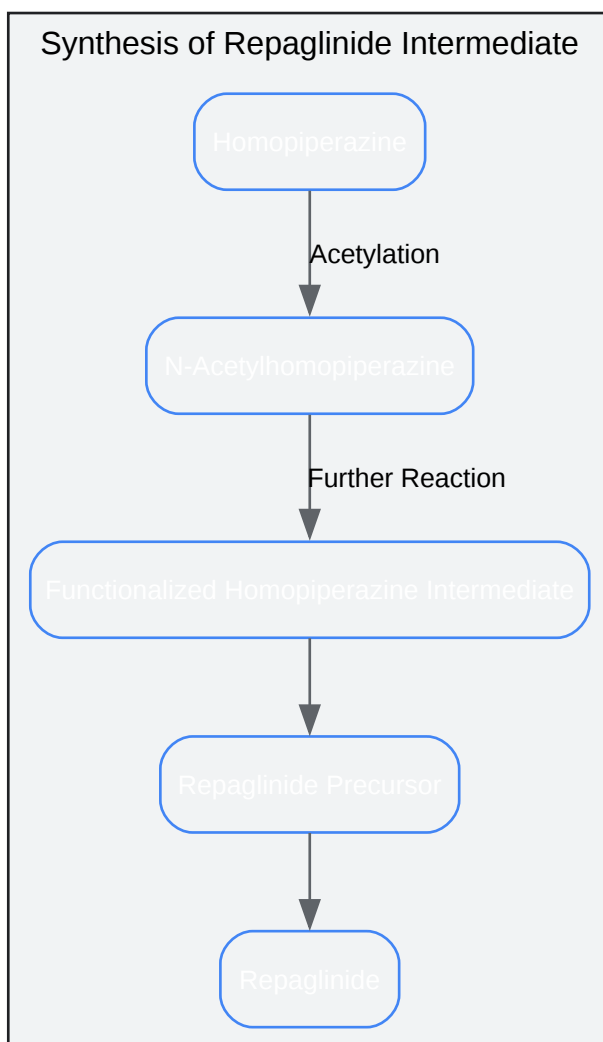
N-Acetylhomopiperazine, also known by its IUPAC name 1-(1,4-diazepan-1-yl)ethanone, is a heterocyclic organic compound. It is a derivative of homopiperazine, a seven-membered ring containing two nitrogen atoms at positions 1 and 4. The acetylation of one of these nitrogen atoms yields **N-acetylhomopiperazine**. This compound serves as a crucial intermediate in the synthesis of various pharmaceutical agents, highlighting its significance in medicinal chemistry and drug development. This technical guide provides a detailed overview of the chemical properties, structure, synthesis, and analysis of **N-acetylhomopiperazine**.

Chemical Structure and Properties

The chemical structure of **N-acetylhomopiperazine** consists of a seven-membered diazepane ring with an acetyl group attached to one of the nitrogen atoms.

Chemical Structure:





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